

Application Notes and Protocols: Step-by-Step Benzopinacolone Rearrangement

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Compound of Interest

Compound Name: Benzopinacolone

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These application notes provide a detailed procedure for the acid-catalyzed rearrangement of benzopinacol to **benzopinacolone**. This classic reaction, a prime example of a pinacol rearrangement, is a valuable method for the synthesis of ketones with a quaternary alpha-carbon.

Mechanism of Action

The **benzopinacolone** rearrangement is an acid-catalyzed reaction that proceeds through a 1,2-diol to carbonyl compound transformation.^{[1][2][3]} The accepted mechanism involves the protonation of a hydroxyl group in benzopinacol, followed by the elimination of a water molecule to form a tertiary carbocation.^{[4][5][6]} Subsequently, a phenyl group migrates from the adjacent carbon to the carbocation center.^{[3][4][5]} This 1,2-phenyl shift is driven by the formation of a more stable oxonium ion.^[3] Deprotonation of the oxonium ion then yields the final product, **benzopinacolone** (2,2,2-triphenylacetophenone).^{[4][6]}

Quantitative Data Summary

The following table summarizes quantitative data from various reported procedures for the **benzopinacolone** rearrangement, offering a comparative overview of reaction conditions and outcomes.

Parameter	Procedure 1	Procedure 2	Procedure 3
Starting Material	Benzopinacol (1.5 g)	Benzopinacol (1 g)	Benzopinacol (100 g)
Catalyst	Iodine (a very little amount)	0.015 M Iodine in glacial acetic acid (5 mL)	Iodine (1 g)
Solvent	Glacial Acetic Acid (25 mL)	Glacial Acetic Acid	Glacial Acetic Acid (500 cc)
Reaction Time	10 minutes (reflux)	5 minutes (reflux)	5 minutes (reflux)
Reaction Temperature	Boiling point of glacial acetic acid	Boiling point of glacial acetic acid	Boiling point of glacial acetic acid
Product Yield	Not specified	57.8% [7]	95-96% (first run), 98-99% (subsequent runs) [8]
Melting Point (°C)	Not specified	182°C (β-form) [9] [10]	178-179°C, 179-180°C (purified) [8]

Experimental Protocol: Synthesis of β-Benzopinacolone

This protocol details the acid-catalyzed rearrangement of benzopinacol to β-benzopinacolone using iodine in glacial acetic acid.

Materials:

- Benzopinacol
- Glacial Acetic Acid
- Iodine
- Round-bottom flask (25 mL or appropriate size)
- Reflux condenser

- Heating mantle or water bath
- Büchner funnel and filter flask
- Filter paper
- Beakers
- Glass stirring rod

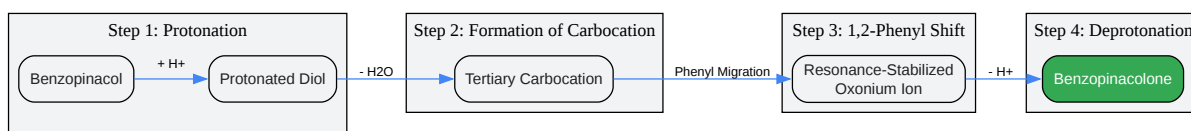
Procedure:

- **Reaction Setup:** In a 25-mL round-bottom flask, combine 1.0 g of benzopinacol with 5 mL of a 0.015 M solution of iodine in glacial acetic acid.[9][10] Alternatively, for a larger scale, use 100 g of benzopinacol and a solution of 1 g of iodine in 500 cc of glacial acetic acid in a 1-L round-bottom flask.[8]
- **Reflux:** Attach a reflux condenser to the flask and heat the mixture to a gentle boil using a heating mantle.[8][9][10] Continue to reflux for 5-10 minutes.[4][8][9] During this time, the solid benzopinacol should dissolve completely, resulting in a clear red solution.[8] Crystals of the product may begin to form during the heating period.[9][10]
- **Crystallization:** After the reflux period, remove the heat source and allow the solution to cool slowly to room temperature.[9][10] As the solution cools, **benzopinacolone** will crystallize.[8][9]
- **Isolation of Product:** Collect the crystalline product by vacuum filtration using a Büchner funnel.[8][9][10]
- **Washing:** Wash the collected crystals with two to three small portions of cold glacial acetic acid to remove any residual iodine and other impurities.[8][9][10]
- **Drying:** Allow the crystals to air-dry completely on a watch glass or in a desiccator.[9][10]
- **Characterization:** Weigh the dried product to determine the yield. The expected product is β -**benzopinacolone**, which has a reported melting point of 178-182°C.[8][9][10]

Visualizations

Reaction Mechanism Workflow

The following diagram illustrates the step-by-step mechanism of the acid-catalyzed **benzopinacolone** rearrangement.

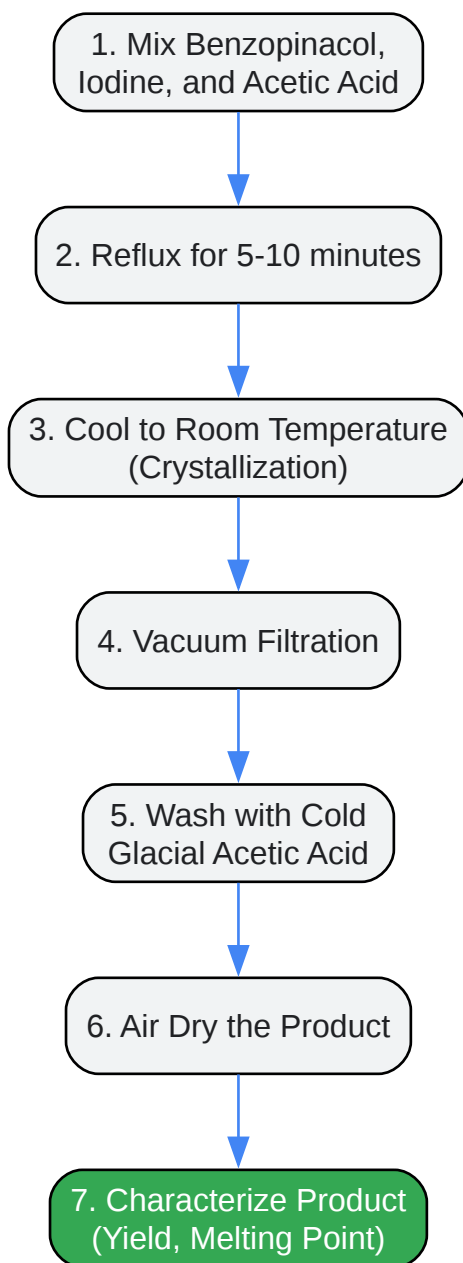


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Caption: Acid-catalyzed rearrangement of benzopinacol to **benzopinacolone**.

Experimental Workflow

This diagram outlines the key steps in the experimental procedure for the synthesis of **benzopinacolone**.



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